

# Technical Guide: Physicochemical Characterization of 2,4-Dimethoxyaniline

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## Compound of Interest

Compound Name: 2,4-Dimethoxyaniline

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This technical guide provides an in-depth overview of the melting and boiling points of **2,4-Dimethoxyaniline**, a key intermediate in the synthesis of various dyes, pigments, and pharmaceuticals.<sup>[1]</sup> The document outlines its fundamental physicochemical properties and details the experimental protocols for their determination, ensuring accuracy and reproducibility in a laboratory setting.

## Physicochemical Data of 2,4-Dimethoxyaniline

**2,4-Dimethoxyaniline** is an organic compound characterized by an aniline core substituted with two methoxy groups at the 2 and 4 positions.<sup>[1]</sup> This substitution pattern significantly influences its chemical reactivity and physical properties.<sup>[1]</sup> At room temperature, it typically presents as a solid.<sup>[1]</sup>

Table 1: Quantitative Physicochemical Data for **2,4-Dimethoxyaniline**

Property	Value	Source(s)
Melting Point	33-36 °C	<sup>[2][3][4]</sup>
	34-37 °C	<sup>[2][5]</sup>
Boiling Point	75-80 °C	<sup>[2][3][6]</sup>
Density	1.075 g/mL at 25 °C	<sup>[2][3][4]</sup>

## Experimental Protocols

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following sections provide detailed methodologies for these essential experiments.

### Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically causes a depression and broadening of the melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[7]
- Capillary tubes (one end sealed)[8][9]
- Sample of **2,4-Dimethoxyaniline** (finely powdered and dry)[9]
- Mortar and pestle (for mixed melting point determination)[7][8]

Procedure (Capillary Method):

- **Sample Preparation:** A small amount of finely powdered, dry **2,4-Dimethoxyaniline** is introduced into the open end of a capillary tube.[8][9] The tube is then tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.[9] The solid must be well-packed to avoid shrinking during heating.[9]
- **Apparatus Setup:** The capillary tube is placed into the heating block of the melting point apparatus.[9]
- **Approximate Melting Point Determination:** A rapid heating rate (e.g., 10-20 °C per minute) is initially used to determine an approximate melting range.[8]
- **Accurate Melting Point Determination:** A fresh sample is prepared and the apparatus is heated to a temperature approximately 15-20 °C below the approximate melting point.[8][9]

The heating rate is then reduced to about 1-2 °C per minute to allow for thermal equilibrium.  
[8]

- Observation and Recording: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded as the melting point range.

Mixed Melting Point Technique for Identification:

To confirm the identity of an unknown sample suspected to be **2,4-Dimethoxyaniline**, a mixed melting point determination can be performed.[8] An equal mixture of the unknown and a pure sample of **2,4-Dimethoxyaniline** is prepared.[7][8] If the unknown is identical to the known sample, the melting point of the mixture will be sharp and undepressed.[7][8] If they are different, the mixture will exhibit a significantly lower and broader melting range.[7][8]

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[10][11] It is a characteristic physical property that is sensitive to changes in atmospheric pressure.[10]

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)[11][12]
- Small test tube or fusion tube[10][11]
- Capillary tube (sealed at one end)[10][11]
- Thermometer[10][11]
- Heat source (e.g., Bunsen burner or hot plate)[10][13]

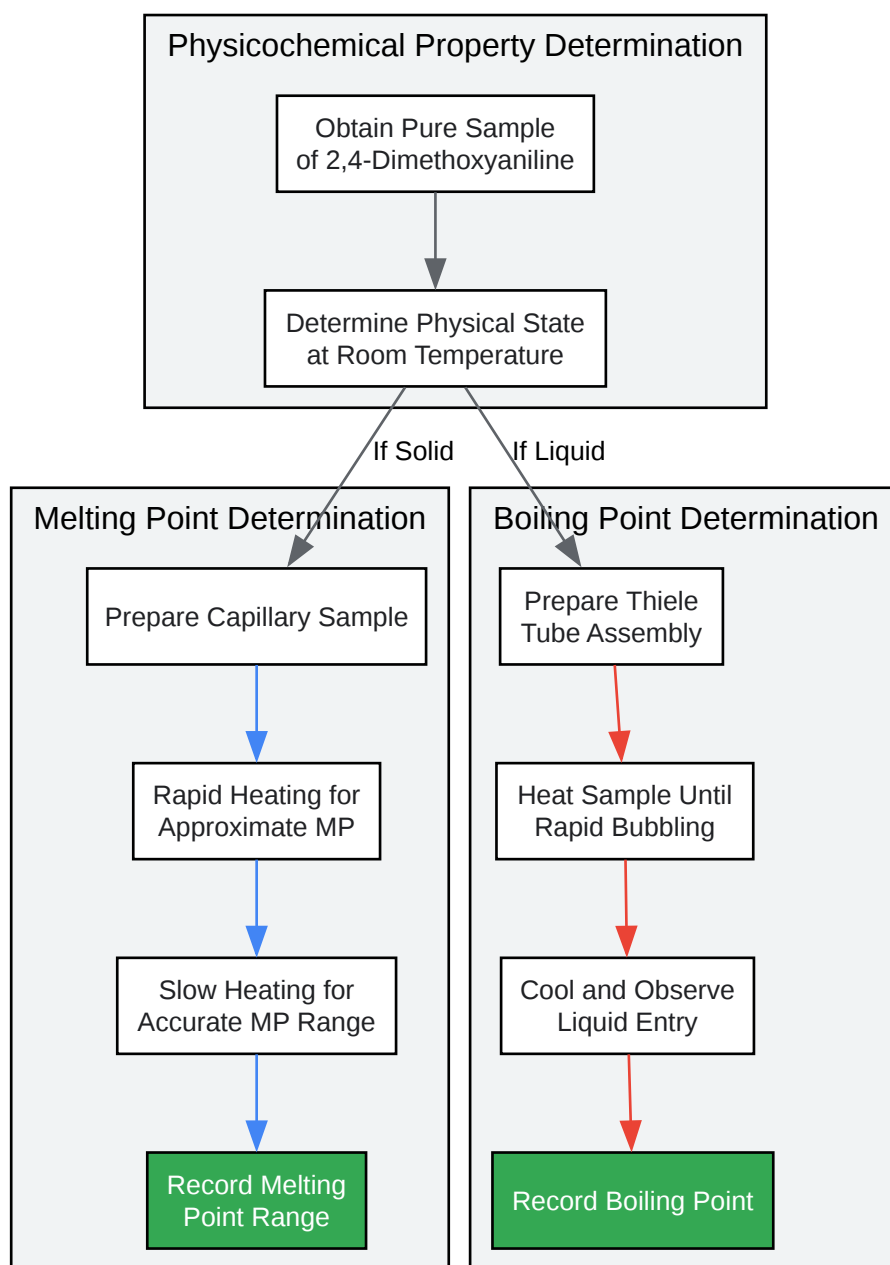
Procedure (Thiele Tube Method):

- Sample Preparation: A small amount (a few milliliters) of liquid **2,4-Dimethoxyaniline** is placed into a small test tube.[10][11] A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.[11][12]

- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[11\]](#)[\[12\]](#) This assembly is then clamped and immersed in a Thiele tube containing mineral oil, making sure the oil level is appropriate for circulation.[\[12\]](#)
- **Heating:** The side arm of the Thiele tube is gently and continuously heated.[\[11\]](#)[\[12\]](#) As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.[\[11\]](#)
- **Observation and Recording:** Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.[\[11\]](#)[\[12\]](#) The heat source is then removed, and the apparatus is allowed to cool slowly.[\[12\]](#) The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[11\]](#)

## Logical Workflow for Physicochemical Characterization

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of a chemical substance like **2,4-Dimethoxyaniline**.



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### Workflow for Determining Physical Properties

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